

What is the mechanism of action of Dopastin?

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Compound of Interest

Compound Name: *Dopastin*

Cat. No.: *B10823531*

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References

- 1. mims.com [mims.com]
- 2. mims.com [mims.com]
- 3. Dydrogesterone - Wikipedia [en.wikipedia.org]
- 4. pbkm.pl [pbkm.pl]
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